

1-Hydroxyguanidine Sulfate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Hydroxyguanidine sulfate

CAS No.: 129656-40-2

Cat. No.: B15565091

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core basic properties of **1-Hydroxyguanidine sulfate**. The information is curated for researchers, scientists, and professionals in the field of drug development, with a focus on data presentation, experimental methodologies, and mechanistic understanding.

Chemical and Physical Properties

1-Hydroxyguanidine sulfate is a salt form of hydroxyguanidine, a derivative of guanidine. It is recognized for its potential as an antitumor and antiviral agent.^{[1][2][3]} The compound's biological activity is primarily attributed to its ability to act as a nitric oxide (NO) donor upon enzymatic oxidation.

Table 1: General and Physical Properties of **1-Hydroxyguanidine Sulfate**

Property	Value	Source(s)
Chemical Name	1-Hydroxyguanidine sulfate	[4]
Synonyms	Hydroxyguanidine hemisulfate	[4]
CAS Number	6345-29-5	[4][5]
Molecular Formula	C ₂ H ₁₂ N ₆ O ₆ S	[4]
Molecular Weight	248.22 g/mol	[4]
Appearance	White crystalline powder	[2]
Melting Point	200 °C (decomposes)	[2]

Table 2: Solubility and pKa

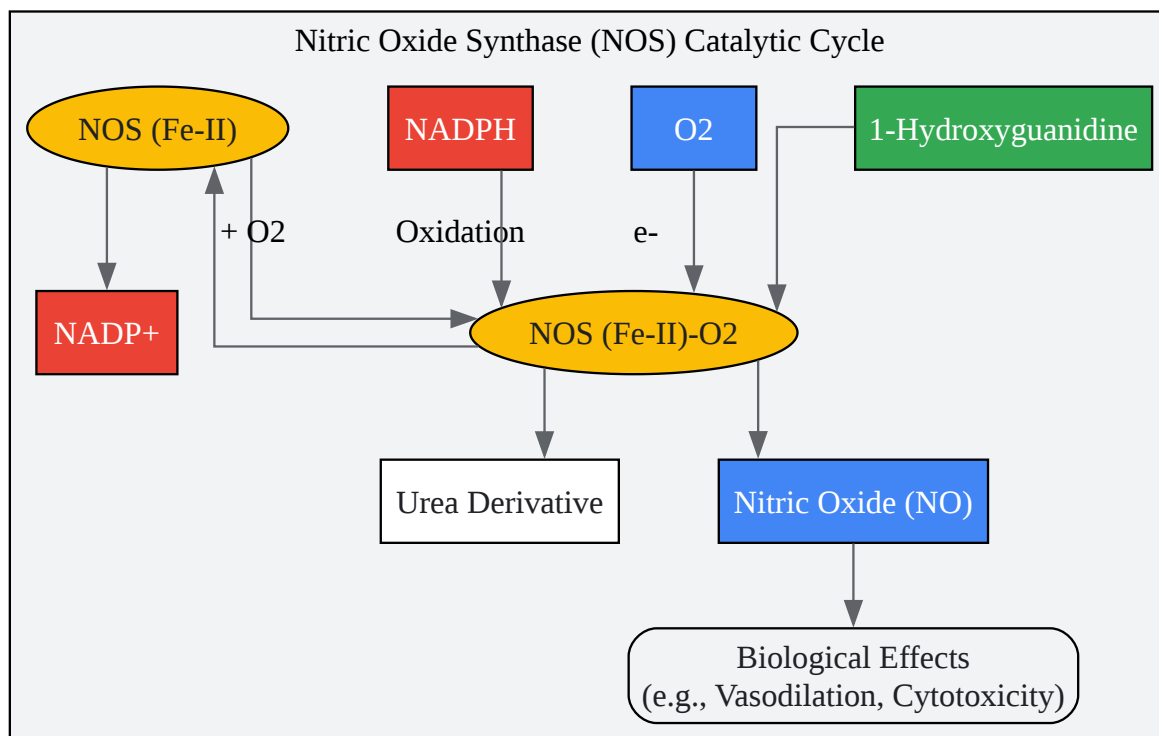
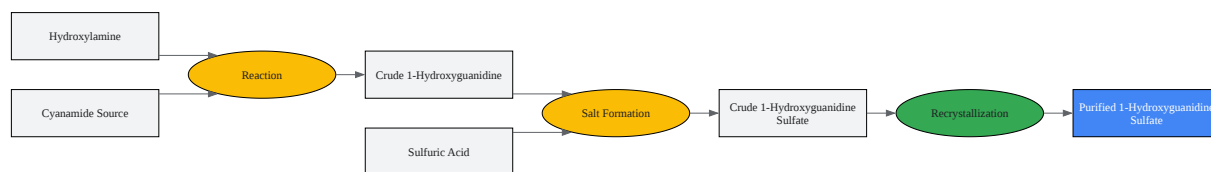
Property	Value	Source(s)
Solubility in Water	25 mg/mL	[5]
pKa (of N-hydroxyguanidinium)	~8.1	[6]

Synthesis and Purification

While a specific, detailed protocol for the synthesis of **1-Hydroxyguanidine sulfate** is not readily available in the public domain, a general approach can be inferred from the synthesis of related compounds such as hydroxylamine and guanidine salts.

A plausible synthetic route involves the reaction of hydroxylamine with a cyanamide source, followed by salt formation with sulfuric acid. The crude product would then be purified, likely through recrystallization, to yield the final crystalline solid.

General Synthetic Workflow



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References

- [1. goodinlab.com](https://www.goodinlab.com) [goodinlab.com]
- [2. guidechem.com](https://www.guidechem.com) [guidechem.com]
- [3. 1-Hydroxyguanidine \(sulfate\) | Masstech Portal](https://www.masstechportal.org) [masstechportal.org]
- [4. Guanidine, N-hydroxy-, sulfate \(2:1\) | C2H12N6O6S | CID 80667 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. Hydroxyguanidine 6345-29-5](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- [6. Reaction of N-hydroxyguanidine with the ferrous-oxy state of a heme peroxidase cavity mutant: A model for the reactions of nitric oxide synthase - PMC](https://pubmed.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
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